

1-Methyl-4-(phenylethynyl)benzene solubility data

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Compound of Interest

Compound Name: 1-Methyl-4-(phenylethynyl)benzene
CAS No.: 3287-02-3
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An In-Depth Technical Guide to the Solubility of **1-Methyl-4-(phenylethynyl)benzene**

For Researchers, Scientists, and Drug Development Professionals

Abstract

1-Methyl-4-(phenylethynyl)benzene, a substituted diphenylacetylene, is a molecule of significant interest in materials science and as a building block in organic synthesis. A thorough understanding of its solubility characteristics is paramount for its application in these fields, directly impacting reaction kinetics, purification strategies, and the formulation of new materials. This guide provides a comprehensive overview of the theoretical and practical aspects of the solubility of **1-methyl-4-(phenylethynyl)benzene**, offering predictive insights and detailed experimental protocols for its quantitative determination.

Introduction to 1-Methyl-4-(phenylethynyl)benzene

1-Methyl-4-(phenylethynyl)benzene, also known as (4-methylphenyl)phenylacetylene or (4-tolyl)phenylacetylene, is a solid organic compound with the linear formula C₁₅H₁₂.^[1] It

typically appears as a white to light yellow powder or crystals. The molecule's structure, featuring two aromatic rings linked by an acetylene unit and a methyl substituent, imparts a high degree of non-polarity. This structural characteristic is the primary determinant of its solubility behavior.

Key Physicochemical Properties:

Property	Value	Source
Molecular Formula	C15H12	[1]
Molecular Weight	192.26 g/mol	Inferred from formula
Physical Form	Powder or crystals	[1]
Melting Point	70.0 to 74.0 °C	

Theoretical Framework of Solubility

The solubility of a solid in a liquid solvent is governed by the principle of "like dissolves like," which is a reflection of the intermolecular forces between the solute and solvent molecules.[2] For **1-methyl-4-(phenylethynyl)benzene**, its nonpolar, aromatic nature dictates that it will be most soluble in nonpolar organic solvents with similar intermolecular forces, such as van der Waals forces. Conversely, its solubility in polar solvents, particularly water, is expected to be extremely low due to its inability to form strong hydrogen bonds.

The dissolution process is also governed by thermodynamic principles, specifically the Gibbs free energy of solution (ΔG_{sol}).[3][4] For a substance to dissolve, ΔG_{sol} must be negative. This is influenced by the enthalpy of solution (ΔH_{sol}), which is the energy required to break the solute-solute and solvent-solvent interactions and form solute-solvent interactions, and the entropy of solution (ΔS_{sol}), which is the change in disorder of the system.[3]

Predicted Solubility Profile of 1-Methyl-4-(phenylethynyl)benzene

Based on its molecular structure, the following solubility profile for **1-methyl-4-(phenylethynyl)benzene** can be predicted:

- **High Solubility:** In nonpolar aromatic solvents like toluene, benzene, and xylene, due to favorable π - π stacking interactions.
- **Good to Moderate Solubility:** In other nonpolar organic solvents such as hexane, cyclohexane, and diethyl ether.
- **Moderate to Low Solubility:** In moderately polar solvents like dichloromethane and chloroform. The presence of the polarizable acetylene bond may allow for some interaction.
- **Low to Very Low Solubility:** In polar aprotic solvents such as acetone and ethyl acetate.
- **Insoluble:** In highly polar protic solvents like water, methanol, and ethanol. The energy required to break the strong hydrogen bonds in these solvents is not compensated by the weak interactions with the nonpolar solute. A structurally similar, larger compound, 1,4-bis(phenylethynyl)benzene, is explicitly stated to be insoluble in water.[5]

Experimental Determination of Solubility

To obtain quantitative solubility data, experimental measurement is necessary. The following protocols describe standard methods for determining the solubility of a compound like **1-methyl-4-(phenylethynyl)benzene**.

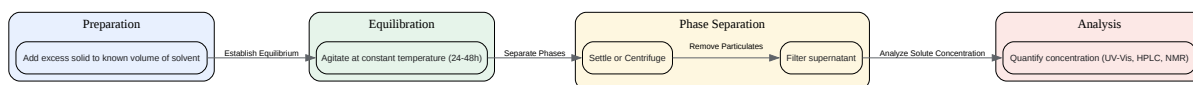
Equilibrium (Thermodynamic) Solubility Determination: Shake-Flask Method

This method is considered the gold standard for determining the equilibrium solubility of a compound.[6]

Protocol:

- **Preparation:** Add an excess amount of solid **1-methyl-4-(phenylethynyl)benzene** to a known volume of the desired solvent in a sealed vial or flask. The presence of undissolved solid is crucial.
- **Equilibration:** Agitate the mixture at a constant temperature for a prolonged period (typically 24-48 hours) to ensure equilibrium is reached.

- Phase Separation: Allow the undissolved solid to settle. Alternatively, centrifuge the sample to pellet the solid.
- Sampling: Carefully withdraw a known volume of the supernatant, ensuring no solid particles are transferred. Filtration through a syringe filter (e.g., 0.22 μm PTFE for organic solvents) is recommended.
- Quantification: Analyze the concentration of **1-methyl-4-(phenylethynyl)benzene** in the filtered supernatant using a suitable analytical technique such as UV-Vis spectroscopy, High-Performance Liquid Chromatography (HPLC), or Nuclear Magnetic Resonance (NMR) spectroscopy.
- Calculation: The determined concentration represents the equilibrium solubility of the compound in that solvent at the specified temperature.



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Caption: Shake-Flask Method Workflow

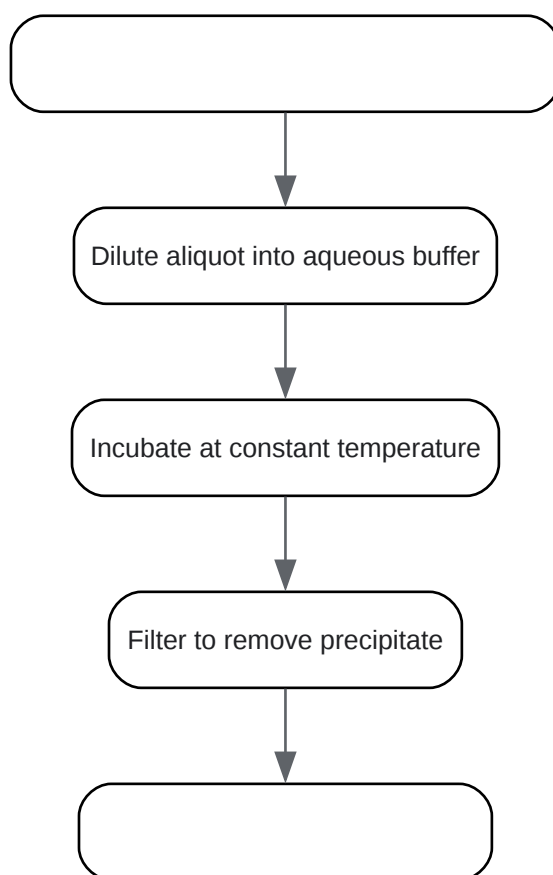
Kinetic Solubility Determination

Kinetic solubility measurements are often used in high-throughput screening settings and involve dissolving the compound in a solvent like dimethyl sulfoxide (DMSO) and then diluting it into an aqueous buffer.[7]

Protocol:

- Stock Solution: Prepare a concentrated stock solution of **1-methyl-4-(phenylethynyl)benzene** in DMSO (e.g., 10 mM).

- Dilution: Add a small aliquot of the DMSO stock solution to an aqueous buffer (e.g., phosphate-buffered saline, PBS) and mix well.
- Incubation: Allow the solution to incubate for a short period (e.g., 1-2 hours) at a controlled temperature.
- Precipitate Removal: Filter the solution to remove any precipitate that has formed.
- Quantification: Analyze the concentration of the dissolved compound in the filtrate using a sensitive analytical method like HPLC-MS.



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Caption: Kinetic Solubility Workflow

Factors Influencing Solubility

Temperature

The effect of temperature on solubility is described by the van't Hoff equation.^[3] For most solid solutes, the dissolution process is endothermic ($\Delta H_{\text{sol}} > 0$), meaning that solubility increases with increasing temperature.^{[3][8]} It is highly probable that **1-methyl-4-(phenylethynyl)benzene** follows this trend.

Solvent Polarity

As previously discussed, the polarity of the solvent is a critical factor. A solvent polarity index can be a useful guide for selecting appropriate solvents for solubilizing **1-methyl-4-(phenylethynyl)benzene**.

Crystal Lattice Energy

The stability of the crystal lattice of **1-methyl-4-(phenylethynyl)benzene** will also influence its solubility. A more stable crystal lattice will require more energy to break apart, leading to lower solubility. Polymorphism, the existence of different crystal forms, can therefore lead to different measured solubilities.

Conclusion

While specific, publicly available quantitative solubility data for **1-methyl-4-(phenylethynyl)benzene** is scarce, a strong predictive understanding of its solubility can be derived from its molecular structure and the fundamental principles of chemical interactions. It is anticipated to be highly soluble in nonpolar, aromatic solvents and practically insoluble in water. For applications requiring precise solubility values, the experimental protocols outlined in this guide provide a robust framework for their determination.

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